

Technical Support Center: Overcoming Resistance to Dhodh-IN-14 in Cell Lines

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Compound of Interest

Compound Name: Dhodh-IN-14

Cat. No.: B12424865

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers overcome resistance to **Dhodh-IN-14**, a potent inhibitor of dihydroorotate dehydrogenase (DHODH). The information provided is based on established mechanisms of resistance to DHODH inhibitors and strategies to counteract them.

Troubleshooting Guide

Problem: Cells show intrinsic or acquired resistance to Dhodh-IN-14.

Possible Cause 1: Upregulation of the Pyrimidine Salvage Pathway

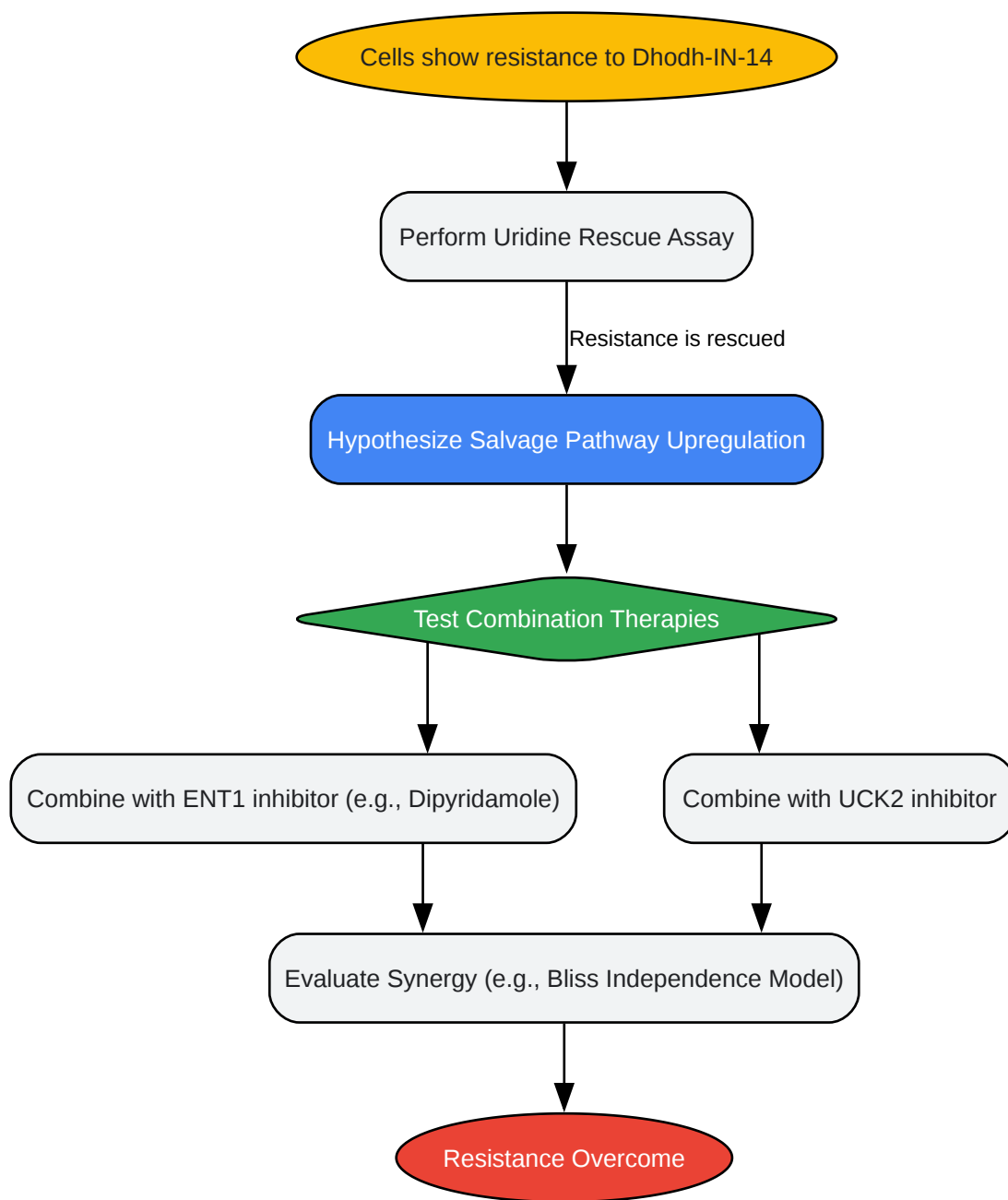
Cells can bypass the de novo pyrimidine synthesis pathway blocked by **Dhodh-IN-14** by upregulating the pyrimidine salvage pathway, which utilizes extracellular uridine and cytidine.

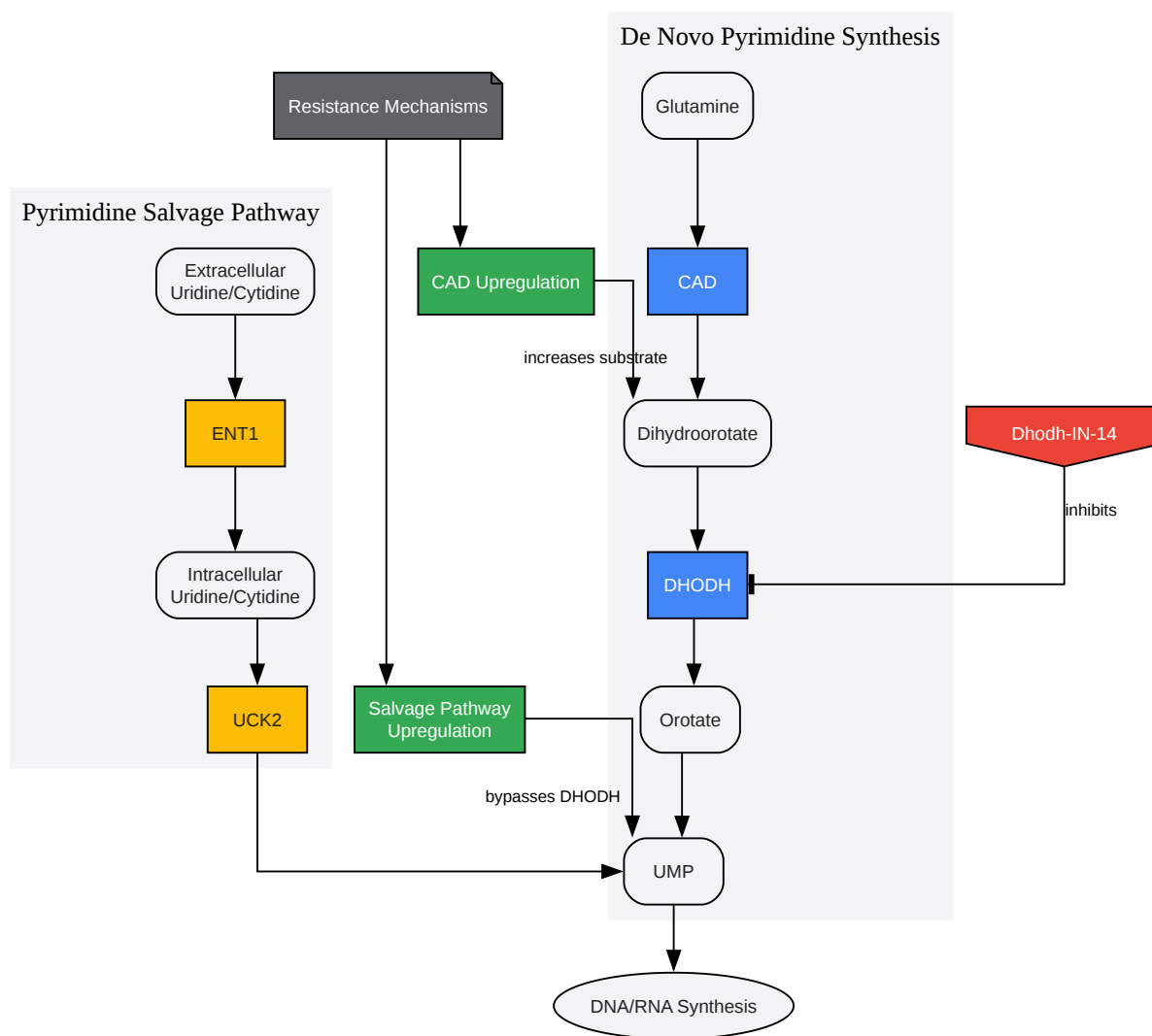
Solutions:

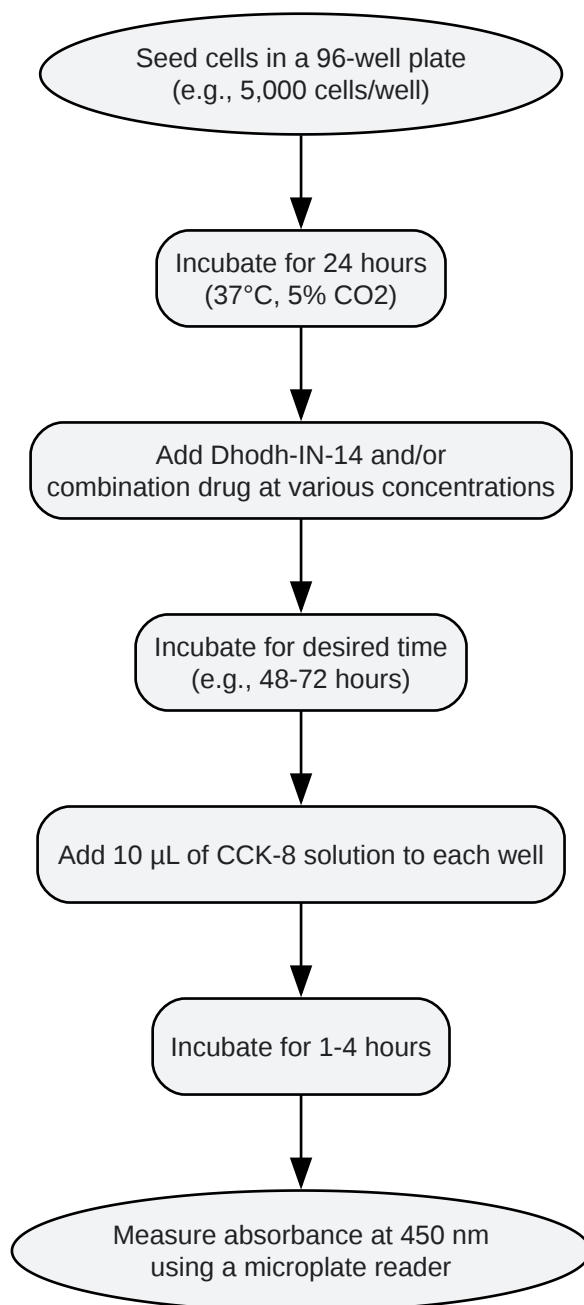
- **Uridine Rescue Assay:** Confirm that the observed resistance is due to pyrimidine salvage. Supplementing the culture medium with uridine should rescue sensitive cells from the effects of **Dhodh-IN-14**. Resistance that is not reversed by uridine may indicate an off-target effect or a different resistance mechanism.
- **Combination Therapy:**

- Inhibit Nucleoside Transporters: Combine **Dhordh-IN-14** with an inhibitor of the equilibrative nucleoside transporter 1 (ENT1), such as dipyridamole, to block the uptake of extracellular nucleosides.
- Inhibit Uridine-Cytidine Kinase 2 (UCK2): UCK2 is a key enzyme in the salvage pathway. Co-treatment with a UCK2 inhibitor can re-sensitize resistant cells.

Experimental Workflow for Investigating Salvage Pathway Upregulation







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